

# Carnidazole-d3 isotopic composition

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Carnidazole-d3

Cat. No.: S12836635

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## Carnidazole: The Parent Compound

Carnidazole is an antiprotozoal drug used in veterinary medicine, primarily to treat *Trichomonas* infections in pigeons and birds of prey [1] [2]. The table below summarizes its core chemical and property data as a reference point for researchers.

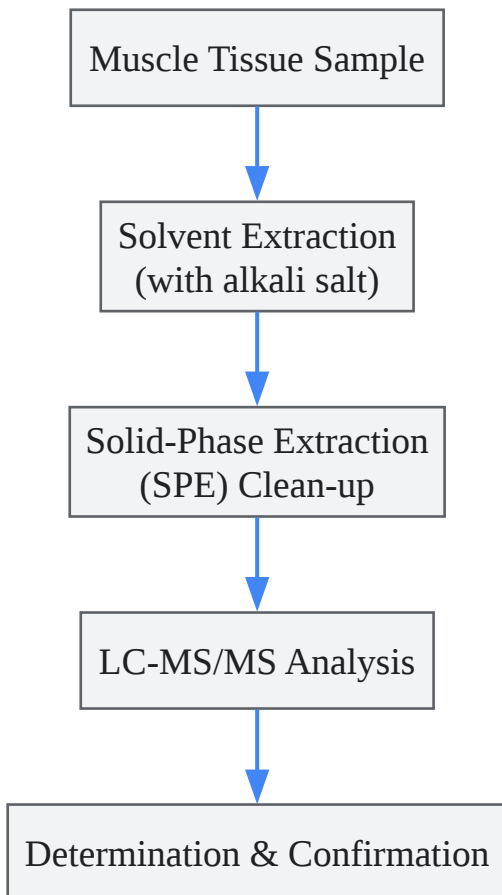
Property	Description
IUPAC Name	O-Methyl [2-(2-methyl-5-nitro-1H-imidazol-1-yl)ethyl]carbamothioate [1]
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>4</sub> O <sub>3</sub> S [1]
Molecular Weight	244.27 g·mol <sup>-1</sup> [1]
Melting Point	124.4 °C [1]
CAS Registry Number	42116-76-7 [1]
Trade Names	Spartrix, Pantrix, Gambamix [1]

## Analytical Methods for Nitroimidazoles

Although a specific method for **Carnidazole-d3** is not available, one study details a robust multi-residue LC-MS/MS method for detecting Carnidazole and other nitroimidazoles in turkey muscle tissue [3]. This protocol can serve as a starting point for developing an analytical method for the deuterated standard.

- **Extraction:** The method uses a solvent extraction with an alkali salt to isolate the compounds from the tissue matrix [3].
- **Clean-up:** Solid-phase extraction (SPE) is employed for sample clean-up and concentration [3].
- **Analysis & Quantification:** The final determinative and confirmatory analysis is performed using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The method was validated to achieve a level of quantification (LOQ) at 0.05 ng/g for most analytes [3].

This general workflow for analyzing nitroimidazoles in a complex biological sample can be visualized as follows:



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This diagram outlines the general analytical workflow for detecting nitroimidazoles in tissue, which can be adapted for **Carnidazole-d3** [3].

## Synthesis & Characterization of Carnidazole-d3

Since the search results do not contain specific information on **Carnidazole-d3**, I can outline the general approach that research scientists would take based on standard practices in deuterated compound preparation.

- **Synthesis Strategy:** The "-d3" notation typically signifies that three hydrogen atoms (H) in the molecule have been replaced with deuterium atoms (D). The most likely synthesis path would involve reacting a deuterated analogue of **2-(2-methyl-5-nitroimidazol-1-yl)ethan-1-amine** with **methyl chlorodithioformate** or a similar agent. A key step would be the use of **O-methyl [2-(2-methyl-d3-5-nitro-1H-imidazol-1-yl)ethyl]carbamothioate** to ensure the deuterium labels are on the inert methyl group for metabolic stability.
- **Analytical Confirmation:** The synthesized **Carnidazole-d3** would be characterized using techniques like **Nuclear Magnetic Resonance (NMR)** spectroscopy to confirm the site-specific incorporation of deuterium and assess isotopic purity. Its behavior would be compared against the non-deuterated Carnidazole standard using the LC-MS/MS methods described previously.

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## References

1. Carnidazole [en.wikipedia.org]
2. Cest Pharma Carnix Tabs - Carnidazole Treatment for Birds [birdpalproducts.com]
3. Validation of a new screening, determinative, and ... [pubmed.ncbi.nlm.nih.gov]

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**Address:** Ontario, CA 91761, United States

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**Web:** [www.smolecule.com](http://www.smolecule.com)